

2-chloro-5-(methoxymethyl)pyrimidine solubility data

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Compound of Interest

Compound Name: 2-chloro-5-(MethoxyMethyl)pyriMidine

CAS No.: 1416366-34-1

Cat. No.: B1488067

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Technical Whitepaper: Solubility Profiling & Process Handling of **2-Chloro-5-(methoxymethyl)pyrimidine**

CAS Registry Number: 1416366-34-1 Molecular Formula: C₆H₇ClN₂O Molecular Weight: 158.58 g/mol [\[1\]](#)

Executive Summary

2-Chloro-5-(methoxymethyl)pyrimidine is a critical heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates via Suzuki-Miyaura couplings or Nucleophilic Aromatic Substitution (S_NAr).[\[1\]](#)[\[2\]](#) While its structural analogs (e.g., 2-chloropyrimidine) have well-documented physicochemical profiles, specific experimental solubility data for this methoxymethyl derivative is frequently absent from public repositories.[\[1\]](#)

This technical guide addresses that data gap. It provides a predicted solubility landscape based on structure-property relationships (SPR), outlines validated protocols for determining

exact solubility limits, and details the reactivity-solubility trade-offs necessary for process optimization.^[1]

Physicochemical Profile & Solubility Landscape

Structural Determinants of Solubility

The solubility of CAS 1416366-34-1 is governed by the competition between the lipophilic chloropyrimidine core and the polar methoxymethyl side chain.^[1]

- **Lipophilic Core (2-Chloropyrimidine):** The chlorine atom at the C2 position significantly reduces water solubility compared to non-halogenated pyrimidines, increasing logP (partition coefficient).^{[1][3]}
- **Polar Handle (5-Methoxymethyl):** The ether oxygen acts as a hydrogen bond acceptor (HBA), moderately improving solubility in polar aprotic solvents and water compared to the 5-methyl analog.^[1]

Predicted Solubility Matrix

Note: Values below are derived from consensus computational models (XLogP3) and comparative analysis of structural analogs (e.g., CAS 22536-65-8).

Solvent Class	Representative Solvent	Predicted Solubility	Process Suitability
Polar Aprotic	DMSO / DMF	High (>100 mg/mL)	Excellent. Preferred for stock solutions and SNAr reactions.[1]
Chlorinated	DCM / Chloroform	High (>50 mg/mL)	Good. Ideal for workup/extraction; avoids solvolysis risks.[1][3]
Polar Protic	Methanol / Ethanol	Moderate (10-30 mg/mL)	Caution. High risk of side reactions (methoxylation) at elevated temperatures.[1][3]
Esters	Ethyl Acetate	Moderate (20-50 mg/mL)	Good. Standard solvent for crystallization and chromatography.[1][3]
Aqueous	Water (pH 7)	Low (<1 mg/mL)	Poor. Requires co-solvent (e.g., 10% DMSO) for biological assays.[1][3]
Non-Polar	Hexanes / Heptane	Very Low (<0.1 mg/mL)	Anti-Solvent. Useful for precipitating the product during purification.[1][3]

Experimental Protocols for Solubility Determination

Since batch-to-batch variation (crystal habit, purity) affects solubility, experimental verification is required.[1] Use the following Self-Validating Protocols.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

For precise saturation limits used in process chemistry.[\[1\]](#)

- Preparation: Weigh ~20 mg of **2-chloro-5-(methoxymethyl)pyrimidine** into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., PBS pH 7.4).[\[1\]](#)[\[3\]](#)
- Equilibration: Seal and agitate (orbital shaker) at 25°C for 24 hours.
 - Validation Check: If the solid dissolves completely immediately, add more solid until a visible precipitate remains.[\[1\]](#)[\[3\]](#)
- Phase Separation: Centrifuge at 10,000 RPM for 10 minutes or filter through a 0.45 µm PVDF membrane (avoid Nylon due to potential binding).
- Quantification: Dilute the supernatant 1:100 in Acetonitrile and analyze via HPLC-UV (254 nm).
 - Standard Curve: Calibrate using a DMSO stock solution (1 mg/mL).[\[1\]](#)[\[3\]](#)

Protocol B: Kinetic Solubility (Turbidimetric)

For rapid High-Throughput Screening (HTS) estimation.[\[1\]](#)

- Stock: Prepare a 10 mM stock solution in DMSO.
- Titration: Spike the DMSO stock into the aqueous buffer in 1% increments.
- Endpoint: Monitor UV-Vis absorbance at 600 nm (non-absorbing region).
- Result: The "solubility limit" is defined as the concentration where OD600 spikes >0.05 (onset of precipitation).[\[1\]](#)[\[3\]](#)

Critical Reactivity & Stability Considerations

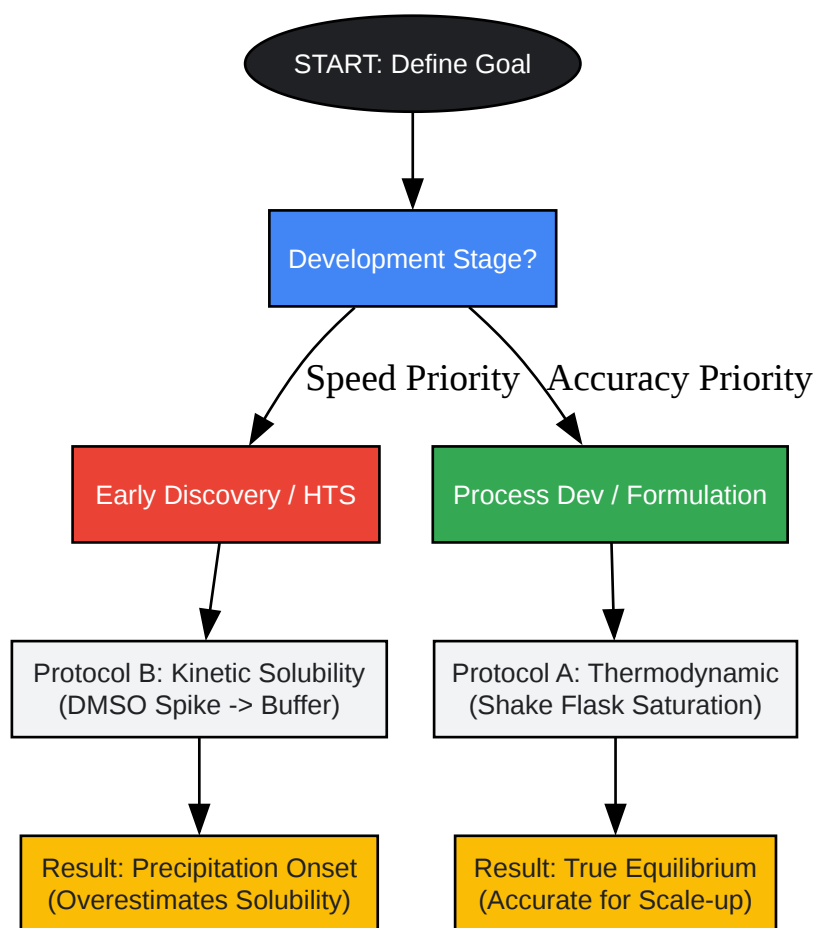
A common error in handling 2-chloropyrimidines is assuming they are inert in protic solvents.^[1]
^[3] The C2-Chlorine is highly activated for Nucleophilic Aromatic Substitution (S_NAr).^[1]^[3]

- The Methanol Trap: Dissolving this compound in Methanol for extended periods, especially with heating or in the presence of a base, leads to the formation of 2-methoxy-5-(methoxymethyl)pyrimidine.^[1]
- Stability Rule:
 - Safe: DMSO, DMF, DCM, Toluene, Acetonitrile.^[1]^[3]
 - Risk: Methanol, Ethanol, Isopropanol (unless intended as a reactant).^[1]^[3]
 - Storage: Store solid at 2-8°C under inert gas (Argon) to prevent hydrolysis.

Visualization of Workflows & Pathways

Figure 1: Solubility Determination Decision Tree

A logical workflow to select the correct solubility method based on the stage of drug development.

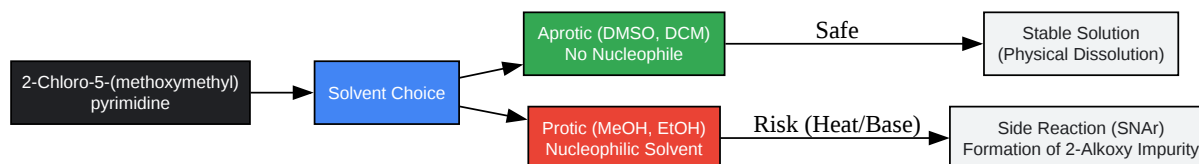


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Caption: Decision matrix for selecting Kinetic (speed) vs. Thermodynamic (accuracy) solubility protocols.

Figure 2: The Solubility-Reactivity Trade-off (SNAr)

Visualizing the risk of using nucleophilic solvents (alcohols) during solubilization.



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Caption: Mechanism showing how nucleophilic solvents can degrade the 2-chloro scaffold via S_NAr.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 581719, 2-Chloro-5-methylpyrimidine (Analog Reference).^{[1][3]} Retrieved from [\[Link\]](#)^[1]
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Sources

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